

2-(tert-Butylamino)ethanol physical and chemical properties

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Compound of Interest

Compound Name: 2-(tert-Butylamino)ethanol

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An In-depth Technical Guide to 2-(tert-Butylamino)ethanol

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analysis of **2-(tert-Butylamino)ethanol**, a versatile alkanolamine used in various chemical syntheses. The information is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Core Properties of 2-(tert-Butylamino)ethanol

2-(tert-Butylamino)ethanol, with the CAS number 4620-70-6, is a bifunctional organic compound containing both a secondary amine and a primary alcohol functional group.^[1] Its structure consists of an ethanol backbone substituted with a bulky tert-butyl group on the nitrogen atom.^[1] This steric hindrance influences its reactivity and makes it a valuable intermediate in organic synthesis.^[1]

Physical and Chemical Data

The quantitative physical and chemical properties of **2-(tert-Butylamino)ethanol** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C6H15NO	[1][2][3][4][5]
Molecular Weight	117.19 g/mol	[1][2][3][4][6]
Appearance	White or off-white solid	[1]
Melting Point	40-43 °C	[1][6][7]
Boiling Point	176-177 °C at 1013 hPa	[6]
90-92 °C at 25 mm Hg	[7]	
Density	0.867 g/mL at 25 °C	[7]
0.86 g/cm ³ at 20 °C	[6]	
Flash Point	69 °C	[6]
CAS Number	4620-70-6	[1][2][3][4][5][7]
InChI Key	IUXYVKZUDNLISR- UHFFFAOYSA-N	[2][4][5][6]
SMILES	CC(C)(C)NCCO	[2][8]

Chemical Reactivity and Applications

The reactivity of **2-(tert-Butylamino)ethanol** is dictated by its amino and hydroxyl groups. The secondary amine can act as a base or a nucleophile, while the hydroxyl group can undergo esterification, etherification, and oxidation. The bulky tert-butyl group provides steric hindrance, which can be exploited for selective chemical transformations.[1]

Key applications include:

- **Synthesis of β -lactams:** It is used in the catalytic carbonylation of aliphatic amines to produce beta-lactams.[7]
- **CO₂ Absorption:** As a hindered alkanolamine, it has been studied for its potential in CO₂ capture processes.[7]

- **Precursor for Heterocyclic Compounds:** It serves as a starting material for the synthesis of various heterocyclic compounds, such as 1,2,3-alkyloxathiazolidine-2-oxides when reacted with thionyl chloride.[\[9\]](#)

Experimental Protocols

The following sections provide detailed, representative methodologies for the synthesis and analysis of **2-(tert-Butylamino)ethanol**. These protocols are derived from established chemical principles and may require optimization for specific laboratory conditions.

Synthesis of 2-(tert-Butylamino)ethanol

A common method for the synthesis of amino alcohols is the reductive amination of a carbonyl compound or the reaction of an amine with an epoxide. An alternative approach involves the reaction of an amine with a glycol, as outlined in the following generalized protocol.

Reaction: The synthesis can be achieved by reacting diethylene glycol with tert-butylamine in the presence of a copper oxide or aluminum oxide catalyst and hydrogen gas.[\[10\]](#)

Materials:

- Diethylene glycol
- tert-Butylamine
- Copper oxide/Aluminum oxide catalyst
- Hydrogen gas
- Solvent (if necessary, e.g., a high-boiling point ether)
- Standard glassware for high-pressure reactions (e.g., a stainless-steel autoclave)

Procedure:

- **Catalyst Activation:** The catalyst is activated according to the manufacturer's instructions, typically involving reduction under a hydrogen stream at an elevated temperature.[\[10\]](#)

- **Reactor Charging:** The autoclave is charged with diethylene glycol, tert-butylamine (in a molar ratio of 1:1 to 1:4), and the activated catalyst.[10]
- **Reaction Conditions:** The reactor is sealed, purged with nitrogen, and then pressurized with hydrogen gas. The reaction mixture is heated to a temperature between 160-220 °C with stirring. The pressure is maintained between 1 and 200 bar.[10]
- **Monitoring:** The reaction is monitored by taking aliquots (if the reactor setup allows) and analyzing them by gas chromatography (GC) to determine the conversion of diethylene glycol.[10]
- **Work-up:** Once the desired conversion is reached (typically 20-80%), the reactor is cooled to room temperature, and the pressure is carefully released.[10] The crude reaction mixture is filtered to remove the catalyst.
- **Purification:** The filtrate is then subjected to fractional distillation under reduced pressure to separate the product, **2-(tert-Butylamino)ethanol**, from unreacted starting materials and any by-products. Unreacted starting materials can be recycled.[10]

Analysis by Gas Chromatography (GC)

The purity of **2-(tert-Butylamino)ethanol** can be effectively determined using gas chromatography.

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for amine analysis (e.g., a DB-5 or equivalent). A specialized amine column like an Rtx-5-amine is recommended for better peak shape.[10]

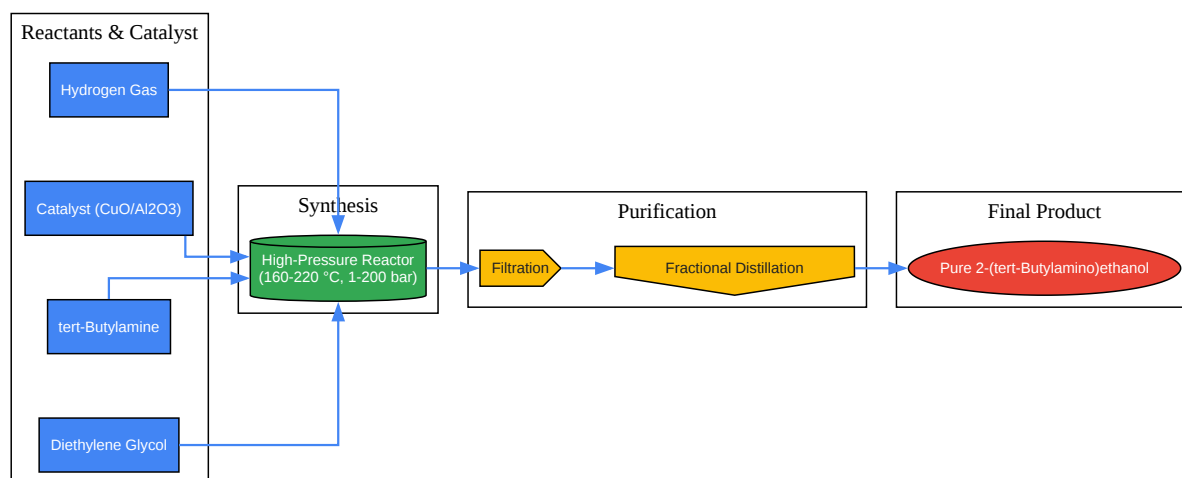
Procedure:

- **Sample Preparation:** A dilute solution of the **2-(tert-Butylamino)ethanol** sample is prepared in a suitable solvent, such as methanol or dichloromethane. A known concentration is used for quantitative analysis.
- **GC Conditions:**

- Injector Temperature: 250 °C
- Detector Temperature: 280 °C
- Oven Temperature Program: An initial temperature of 60 °C, held for 2 minutes, followed by a ramp of 10 °C/min to 280 °C, and a final hold for 5 minutes.^[10] (This is a representative program and should be optimized).
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Injection: A small volume (e.g., 1 µL) of the prepared sample is injected into the GC.
- Data Analysis: The resulting chromatogram is analyzed to determine the retention time of the main peak corresponding to **2-(tert-Butylamino)ethanol**. The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks. For quantitative analysis, a calibration curve is generated using standards of known concentration.

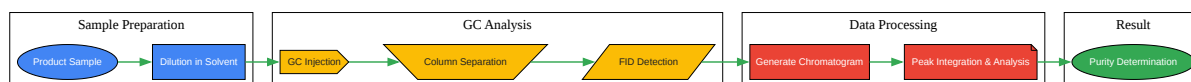
Visualized Workflows

The following diagrams illustrate the logical flow of the synthesis and analytical procedures.



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Caption: Synthetic workflow for **2-(tert-Butylamino)ethanol**.



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Caption: Analytical workflow for purity determination by GC.

Safety and Handling

2-(tert-Butylamino)ethanol is classified as harmful if swallowed and can cause severe skin burns and eye damage.[8] It is also harmful in contact with skin.[8]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection when handling this chemical.[11][12]
- Handling: Use only in a well-ventilated area.[11][12] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[11] Do not eat, drink, or smoke when using this product.[11][12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[1] Store below +30°C.[7]
- First Aid:
 - If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[11]
 - If on Skin: Take off immediately all contaminated clothing. Rinse skin with water.[11]
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing.[11]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before working with this compound.

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